

Personal protective equipment for handling Bis(dimethylamino)chlorophosphine

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Compound of Interest

Compound Name: *Bis(dimethylamino)chlorophosphine*

Cat. No.: *B1582491*

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Essential Safety and Handling Guide for Bis(dimethylamino)chlorophosphine

This document provides critical safety, handling, and disposal information for **Bis(dimethylamino)chlorophosphine** (CAS No. 3348-44-5). As a corrosive, water-reactive, air-sensitive, and moisture-sensitive liquid, strict adherence to these protocols is mandatory to ensure personnel safety and operational integrity.

Chemical and Physical Properties

Bis(dimethylamino)chlorophosphine is a hazardous chemical that requires careful management in a laboratory setting.^[1] Its key properties are summarized below.

| Property | Value |
|---------------------|--|
| Molecular Formula | C ₄ H ₁₂ CIN ₂ P ^[1] |
| Molecular Weight | 154.58 g/mol ^[1] |
| Appearance | Liquid ^[1] |
| Odor | Pungent ^[1] |
| Density | 1.060 g/mL at 25°C |
| Flash Point | 76.7°C (170.1°F) |
| Storage Temperature | 2-8°C (Refrigerated) ^[1] |

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against the severe hazards of **Bis(dimethylamino)chlorophosphine**, which include causing severe skin burns and eye damage.^[1] A comprehensive PPE ensemble is required for all handling procedures.

| Body Part | Required PPE | Specification / Standard |
|-------------|---|--|
| Respiratory | Air-Purifying Respirator | NIOSH/MSHA approved with Type ABEK (EN14387) filter for organic/inorganic vapors and ammonia. [2] Use a self-contained breathing apparatus (SCBA) for emergencies or fire. [1] |
| Eyes/Face | Chemical Safety Goggles & Face Shield | Must comply with OSHA 29 CFR 1910.133 or European Standard EN166. [3] [4] |
| Hands | Chemical-Resistant Gloves (Inner and Outer) | Wear double gloves. Nitrile or neoprene are recommended. Check manufacturer's compatibility data. |
| Body | Chemical-Resistant Apron or Suit | Flame-retardant laboratory coat worn over personal clothing. For larger quantities or spill response, a chemical-resistant suit is necessary. |
| Feet | Closed-Toe Shoes | Chemical-resistant, steel-toe boots are recommended, especially when handling larger volumes. [5] |

Standard Operating Procedure for Handling

All operations must be conducted within a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)[\[3\]](#) The chemical must be handled under an inert atmosphere (e.g., argon or nitrogen) due to its air and moisture sensitivity.[\[3\]](#)

Preparation:

- Ensure an emergency shower and eyewash station are accessible and tested.

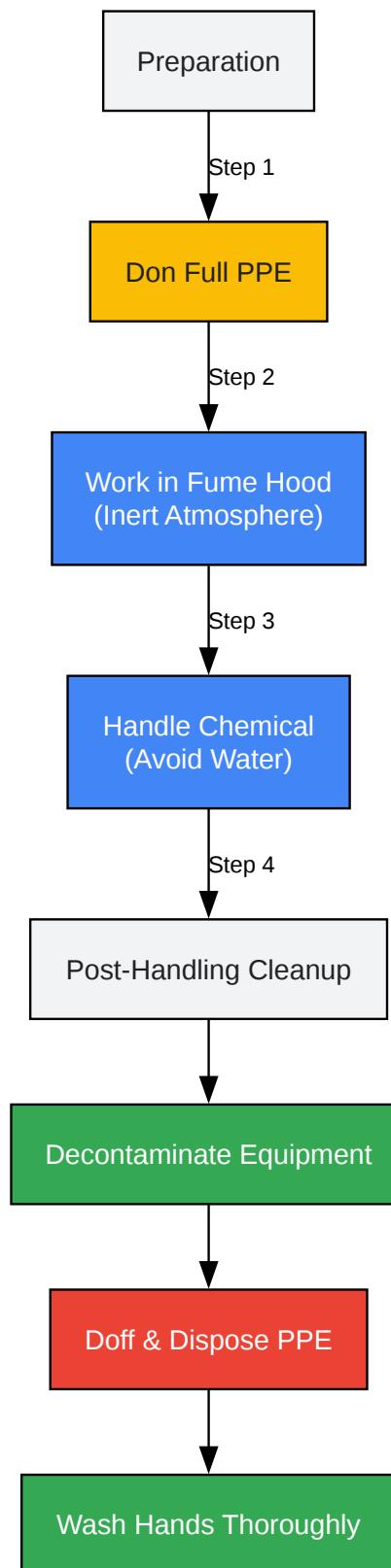
- Prepare all necessary equipment and reagents before introducing the chemical.
- Set up a reaction apparatus under an inert atmosphere.
- Don the complete PPE ensemble as specified in the table above.

Handling and Use:

- Work exclusively within a chemical fume hood with the sash at the lowest practical height.[\[3\]](#)
- Do not allow the chemical to come into contact with water or moist air, as it reacts violently.
[\[1\]](#)[\[3\]](#)
- Use compatible, dry glassware and syringes for transfers.
- Keep the container tightly closed when not in use and store it in a cool, dry, well-ventilated area designated for corrosive materials.[\[1\]](#)

Post-Handling:

- Thoroughly wash hands, face, and any potentially exposed skin after completing work.[\[1\]](#)
- Decontaminate all equipment before removing it from the fume hood.
- Remove PPE in the correct order to avoid cross-contamination, and dispose of single-use items in the designated hazardous waste stream.



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Caption: Workflow for handling **Bis(dimethylamino)chlorophosphine**.

Emergency and Spill Response

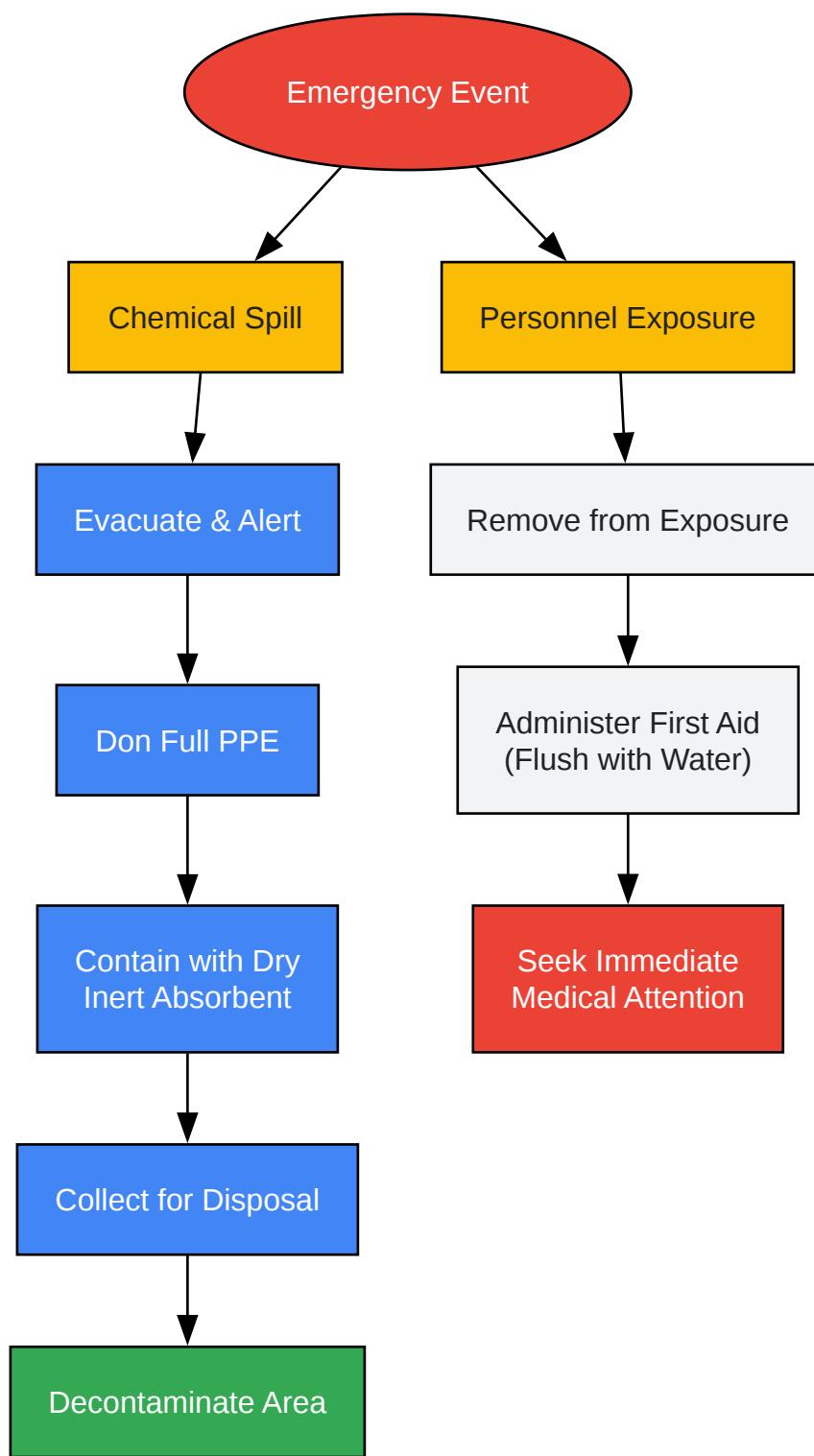
Immediate and decisive action is required in any emergency involving this chemical.

Personnel Exposure:

- Skin Contact: Immediately take off all contaminated clothing.[\[1\]](#) Rinse the affected skin with copious amounts of water for at least 15 minutes, using an emergency shower if necessary.
[\[1\]](#) Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with water for at least 15 minutes at an eyewash station, holding eyelids open.[\[1\]](#) Remove contact lenses if present and easy to do.[\[1\]](#) Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air and keep them comfortable for breathing.[\[1\]](#) If breathing is difficult or has stopped, provide artificial respiration.[\[1\]](#) Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[\[1\]](#) Rinse the mouth with water. Never give anything by mouth to an unconscious person.[\[3\]](#) Seek immediate medical attention immediately.

Spill Management:

- Evacuate: Alert personnel in the immediate area and evacuate. Keep people away from and upwind of the spill.[\[1\]](#)
- Ventilate: Ensure the area is well-ventilated, but do not use a method that could spread the vapors.
- Contain: Wearing full PPE, contain the spill using an inert, dry absorbent material such as sand, vermiculite, or diatomite.[\[6\]](#)[\[7\]](#) DO NOT USE WATER or combustible materials like sawdust.
- Collect: Carefully collect the absorbed material into a suitable, labeled, and closed container for hazardous waste disposal.[\[3\]](#)
- Decontaminate: Clean the spill area thoroughly with a suitable solvent (consult your institution's safety office) and then wipe it down.

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Caption: Logical flow for emergency response procedures.

Disposal Plan

All waste containing **Bis(dimethylamino)chlorophosphine** must be treated as hazardous.

Procedure:

- Segregation: Do not mix this waste with other waste streams, especially aqueous or protic solvent waste.
- Containment: Collect all contaminated materials (including excess reagent, absorbent materials, and disposable PPE) in a dedicated, clearly labeled, and sealed container. The container must be compatible with corrosive materials.
- Labeling: The waste container must be labeled with "Hazardous Waste," the full chemical name "**Bis(dimethylamino)chlorophosphine**," and a description of its hazards (Corrosive, Water-Reactive).
- Storage: Store the sealed waste container in a designated, cool, dry, and well-ventilated satellite accumulation area away from incompatible materials.
- Disposal: Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office.^[1] All disposal must be conducted at an approved waste disposal plant.^{[1][3]}

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